

Technical Comparison Guide: Steric & Electronic Profiling of 6-Isopropylnicotinic Acid

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Compound of Interest

Compound Name: 6-Isopropylnicotinic acid
hydrochloride

CAS No.: 1423029-80-4

Cat. No.: B2810269

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Executive Summary

The 6-substituted nicotinic acid scaffold (pyridine-3-carboxylic acid) represents a privileged motif in medicinal chemistry, serving as a precursor for bioisosteres of nicotinamide, anabasine analogs, and specific receptor ligands (e.g., GLP-1 agonists, Nav1.8 inhibitors). While the 6-methyl analog is widely characterized, the 6-isopropyl group introduces a distinct steric and electronic profile that critically alters the physicochemical properties of the pyridine ring.

This guide provides an in-depth technical comparison of 6-isopropylnicotinic acid against its 6-methyl and unsubstituted counterparts. It focuses on the steric shielding of the nitrogen lone pair, modulation of lipophilicity, and specific synthetic protocols, offering a self-validating resource for lead optimization.

Steric & Electronic Landscape

The introduction of an isopropyl group at the C6 position (adjacent to the ring nitrogen) creates a unique steric environment compared

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